

An In-depth Technical Guide to Iron(III) Oxalate Hexahydrate

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Compound of Interest

Compound Name: *Iron(III) oxalate hexahydrate*

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This technical guide provides a comprehensive overview of **Iron(III) oxalate hexahydrate**, a coordination compound with applications in various fields of chemical research and development. This document details its chemical synonyms, physical and chemical properties, and standardized experimental protocols.

Synonyms for Iron(III) Oxalate Hexahydrate

Iron(III) oxalate hexahydrate is known by several alternative names in scientific literature and commercial listings. These synonyms are crucial for comprehensive literature searches and material sourcing.

- Ferric oxalate hexahydrate[1][2][3][4]
- Diiron trioxalate hexahydrate[1][3]
- Iron(3+) ethanedioate hydrate (2:3:6)[5]
- diiron(3+) hexahydrate trioxalate[6]
- iron(3+); oxalate; hexahydrate[4]
- EISEN(III)OXALAT HEXAHYDRAT (German)[7]

- 鉄(III) シュウ酸塩 六水和物 (Japanese)[7]

Quantitative Data

The physical and chemical properties of **Iron(III) oxalate hexahydrate** are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	Fe ₂ (C ₂ O ₄) ₃ ·6H ₂ O
Molecular Weight	483.84 g/mol [1][4]
CAS Number	166897-40-1[1][8]
Appearance	Green/yellow powder or chunks[1][4][5]
Melting Point	100 °C (decomposes)[1][4]
Solubility in Water	Soluble[1]
Purity (typical)	≥97%[6], 99%[4], 99.99%[1]
Iron Content (typical)	22-25%
EC Number	220-951-7[4][5]
MDL Number	MFCD00151243[4][5]

Experimental Protocols

Detailed methodologies for the synthesis, purification, and analysis of iron oxalate complexes are critical for reproducible research. The following protocols are synthesized from established laboratory practices.

1. Synthesis of an Iron(III) Oxalate Complex (Potassium Tris(oxalato)ferrate(III) Trihydrate)

This procedure outlines the synthesis of a common and structurally related iron(III) oxalate complex, which illustrates the fundamental principles of preparing such coordination compounds.

- Materials:

- Iron(II) ammonium sulfate hexahydrate ($\text{Fe}(\text{NH}_4)_2(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$)
- 1 M Oxalic acid ($\text{H}_2\text{C}_2\text{O}_4$)
- Saturated Potassium oxalate ($\text{K}_2\text{C}_2\text{O}_4$) solution
- 3-5% Hydrogen peroxide (H_2O_2)
- 95% Ethanol
- Acetone

- Procedure:

- Formation of Iron(II) Oxalate: Dissolve approximately 7.5 g of iron(II) ammonium sulfate in 20 mL of warm deionized water containing 8 drops of 3 M H_2SO_4 . To this solution, add 35 mL of 1.0 M oxalic acid and heat to boiling while stirring. Allow the yellow precipitate of iron(II) oxalate (FeC_2O_4) to settle and decant the supernatant.[9]
- Oxidation to Iron(III) Complex: To the iron(II) oxalate precipitate, add 15 mL of saturated potassium oxalate solution and heat to about 40°C. Slowly add 30 mL of 3-5% hydrogen peroxide solution while maintaining the temperature near 40°C and stirring continuously.[9]
- Formation of the Final Complex: After the addition of hydrogen peroxide, heat the mixture to boiling. Add 12 mL of 1.0 M oxalic acid (the first 10 mL at once, the last 2 mL dropwise) until the solution becomes clear green.[3][9]
- Crystallization and Purification: Cool the solution and add 8 mL of 95% ethanol to induce crystallization.[9] Collect the crystals by suction filtration. Wash the crystals with a 50% ethanol-water mixture, followed by acetone.[9] The crystals are then air-dried. For higher purity, the complex can be recrystallized by dissolving it in a minimum amount of hot water and allowing it to cool slowly.[10]

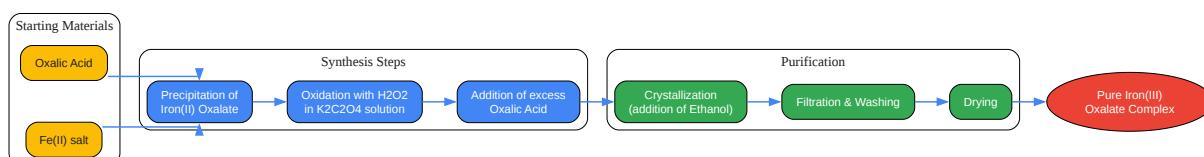
2. Analytical Procedures

- Determination of Oxalate Content: The oxalate content of the synthesized complex can be determined by redox titration with a standardized solution of potassium permanganate (KMnO_4).[\[11\]](#)
- Determination of Iron Content: The iron content can be determined spectrophotometrically. This involves forming a colored iron complex, such as with 1,10-phenanthroline, and measuring its absorbance.[\[11\]](#)[\[12\]](#)
- Infrared Spectroscopy (IR): The synthesized complex can be characterized by IR spectroscopy. Characteristic peaks for the coordinated oxalate ligand are expected, including C=O stretching vibrations around 1705 cm^{-1} (antisymmetric) and 1460 cm^{-1} (symmetric), and C-O stretching vibrations between 1255 cm^{-1} and 1310 cm^{-1} . Metal-oxygen vibrations typically appear in the $450\text{--}550 \text{ cm}^{-1}$ region.[\[13\]](#)

Visualizations

Synthesis Workflow for an Iron(III) Oxalate Complex

The following diagram illustrates the key steps in the synthesis of a representative iron(III) oxalate complex, potassium tris(oxalato)ferrate(III).



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Caption: Synthesis workflow for an Iron(III) oxalate complex.

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